

Technical Guide: Physical Characteristics of Acid Black 107 Powder

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Compound of Interest

Compound Name: Acid Black 107

Cat. No.: B1175314

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical characteristics of **Acid Black 107** powder. The information is compiled from various sources and presented to assist researchers and professionals in understanding the material's properties for handling, formulation, and quality control purposes.

General Information

Acid Black 107 is a complex acid dye used primarily in the textile and leather industries. It is a metal complex dye, typically involving chromium, which enhances its fastness properties.

Table 1: General Identifiers for **Acid Black 107**

Identifier	Value
C.I. Name	Acid Black 107
CAS Number	12218-96-1[1][2]
Synonyms	Neutral Black BGL, Acid Black BGL[1][2]

Chemical Properties

The precise molecular formula for **Acid Black 107** can vary, but it is consistently represented as a chromium complex. One of the more detailed molecular formulas provided is [C38H22N7O12S.Cr.2Na].^[1] Based on this formula, the molecular weight can be calculated.

Table 2: Chemical and Molecular Data for **Acid Black 107**

Property	Value
Molecular Formula	<chem>[C38H22N7O12S.Cr.2Na]</chem> ^{[1][3]}
Calculated Molecular Weight	954.65 g/mol
General Classification	Monoazo Acid Dye (Chromium Complex)

Physical Properties

The physical properties of **Acid Black 107** powder are crucial for its application and handling.

Table 3: Summary of Physical Characteristics of **Acid Black 107** Powder

Property	Description	Source(s)
Appearance	Black or brown-light grey powder. ^{[1][2][4]}	Multiple
Odor	Odorless.	MSDS
Solubility in Water	Soluble; forms a blue-gray solution. ^{[1][4]} 30 g/L at 90 °C. ^[3]	ChemBK
Melting Point	Not available (likely decomposes before melting).	-
Boiling Point	Not applicable.	-
Bulk Density	Not specified (experimental determination required).	-

Experimental Protocols

Detailed methodologies for determining key physical properties of dye powders are outlined below. These are based on standardized testing methods.

Determination of Water Solubility (Adapted from OECD Guideline 105)

This method determines the saturation concentration of the dye in water.

Principle: A suspension of the dye in water is agitated at a constant temperature until equilibrium is reached. The concentration of the dissolved dye is then measured after separating the undissolved solids.^{[5][6]}

Apparatus:

- Mechanical shaker or magnetic stirrer with temperature control.
- Centrifuge.
- Analytical balance.
- Spectrophotometer or other suitable analytical instrument.

Procedure:

- Add an excess amount of **Acid Black 107** powder to a known volume of deionized water in a flask.
- Seal the flask and agitate it at a constant temperature (e.g., 25 °C) for a sufficient time to reach equilibrium (e.g., 24-48 hours).
- After equilibration, cease agitation and allow the suspension to settle.
- Separate the undissolved powder from the aqueous solution by centrifugation.
- Carefully withdraw a sample of the clear supernatant.
- Determine the concentration of the dye in the supernatant using a suitable analytical method, such as UV-Vis spectrophotometry, by comparing the absorbance to a standard curve.

- The solubility is expressed in g/L.

Determination of Apparent (Bulk) Density (Adapted from ASTM D1895 - Method A)

This method is suitable for fine powders like dyes.

Principle: The apparent density is the weight per unit volume of the powder, including the voids between particles. It is determined by measuring the mass of the powder that fills a container of a known volume.^{[7][8][9][10][11]}

Apparatus:

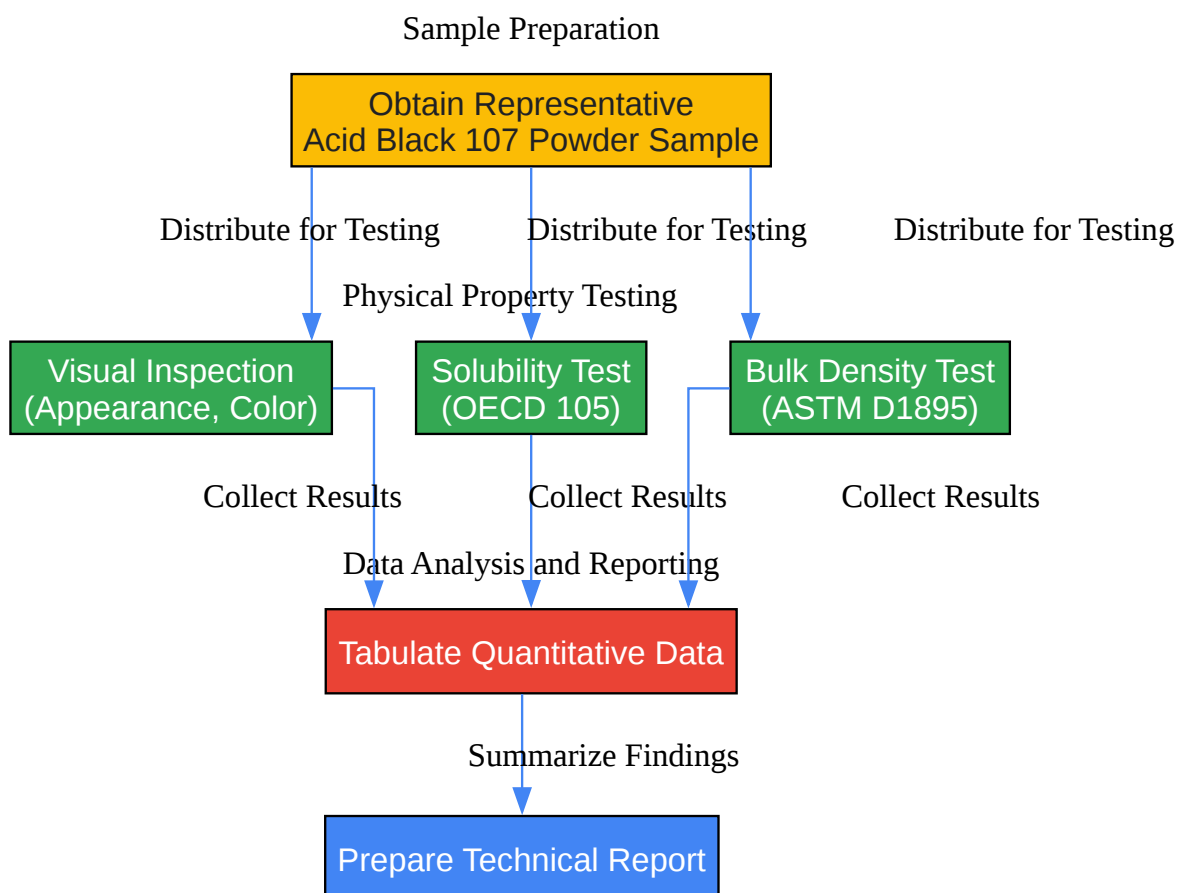
- Funnel with a specified orifice size.
- Measuring cup of a known volume (e.g., 100 cm³).
- Stand to hold the funnel at a fixed height above the measuring cup.
- Spatula.
- Analytical balance.

Procedure:

- Close the funnel orifice and pour a sample of **Acid Black 107** powder into the funnel.
- Position the empty, tared measuring cup directly below the funnel.
- Open the orifice to allow the powder to flow freely into the measuring cup until it overflows.
- Once the cup is full, level the powder across the top of the cup with a straight-edged spatula held at a 45-degree angle.
- Weigh the measuring cup with the powder.
- The apparent density is calculated by dividing the mass of the powder by the volume of the cup (g/cm³).

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the physical characterization of a dye powder.



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Caption: Workflow for Physical Characterization of Dye Powder.

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